

An In-depth Technical Guide to the Anti-GABA Antibody (AB131)

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Compound of Interest

Compound Name: AB131

Cat. No.: B15579493

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the polyclonal antibody **AB131**, an Anti-GABA antibody produced in rabbit. Given that the initial user query about the "mechanism of action of **AB131**" likely stemmed from a misunderstanding of "**AB131**" as a therapeutic agent, this document clarifies that **AB131** is a research tool. Its "mechanism of action" is its specific binding to the neurotransmitter GABA (gamma-Aminobutyric Acid), enabling researchers to study GABAergic systems. This guide will detail the antibody's properties, its application in key experimental protocols, and the signaling pathways it helps to elucidate.

Core Concepts: GABA and the Anti-GABA Antibody (AB131)

Gamma-Aminobutyric Acid (GABA) is the primary inhibitory neurotransmitter in the mammalian central nervous system. It plays a crucial role in reducing neuronal excitability and is involved in numerous physiological and pathological processes. The Anti-GABA antibody, with the product code **AB131** (now replaced by ABN131 from the same supplier), is a polyclonal antibody raised in rabbits. It is a highly specific research tool designed to detect and localize GABA in tissue sections and other biological samples. Its utility lies in its ability to bind specifically to GABA, allowing for the visualization and quantification of GABAergic neurons and pathways.

Quantitative Data Summary

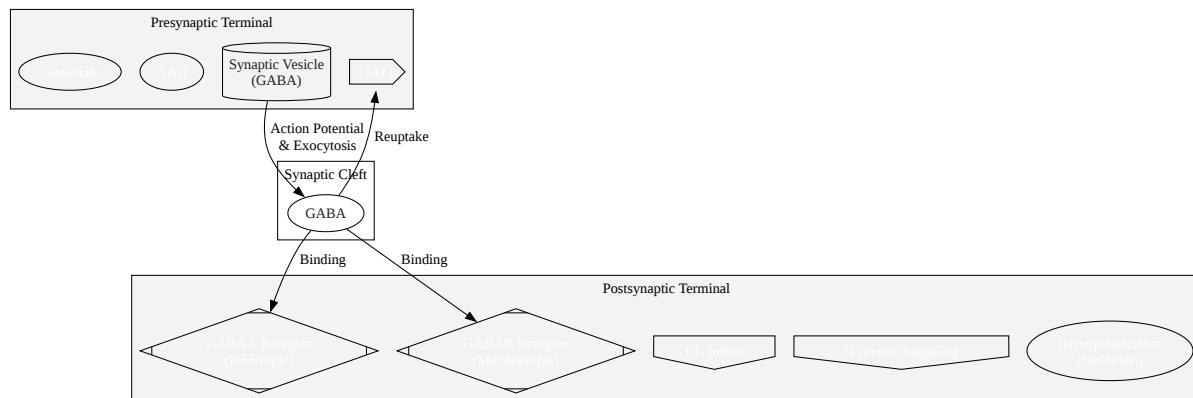
The following table summarizes the key quantitative information for the Anti-GABA antibody (**AB131/ABN131**). This data has been compiled from various sources and provides a general guideline for its use. Researchers should note that optimal conditions may vary and should be determined empirically for each specific application.

Parameter	Value	Source
Product Code	AB131 (replaced by ABN131)	MilliporeSigma
Host	Rabbit	[1]
Type	Polyclonal	[1]
Immunogen	GABA conjugated to a carrier protein	[2]
Purification	Affinity purified	
Tested Applications	Immunohistochemistry (IHC), Immunofluorescence (IF), Enzyme-Linked Immunosorbent Assay (ELISA)	[1]
Recommended Dilution (IHC)	1:500 - 1:20,000	[3]
Recommended Dilution (IF)	1:250 - 1:1000	[4]
Species Reactivity	Broad (reacts with all species)	[4]

Signaling Pathway

The Anti-GABA antibody (**AB131**) is instrumental in studying the GABAergic signaling pathway. This pathway is fundamental to understanding inhibitory neurotransmission in the central nervous system.

GABAergic Synapse Signaling Pathway



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Caption: A flowchart illustrating the key steps in the immunohistochemistry protocol for GABA detection.

Immunofluorescence (IF) Protocol for Cultured Neurons

This protocol provides a general framework for the immunofluorescent staining of GABA in cultured neurons.

Objective: To visualize GABA in primary neuronal cultures.

Materials:

- Neuronal cell culture on coverslips
- Phosphate-buffered saline (PBS)
- 4% paraformaldehyde in PBS
- Permeabilization solution: 0.25% Triton X-100 in PBS
- Blocking solution: 5% normal goat serum (NGS) in PBS
- Primary antibody: Rabbit Anti-GABA (**AB131**/ABN131), diluted 1:500 in blocking solution
- Secondary antibody: Goat anti-rabbit IgG conjugated to a fluorophore (e.g., Alexa Fluor 488)
- DAPI (4',6-diamidino-2-phenylindole) for nuclear counterstaining
- Mounting medium with anti-fade reagent

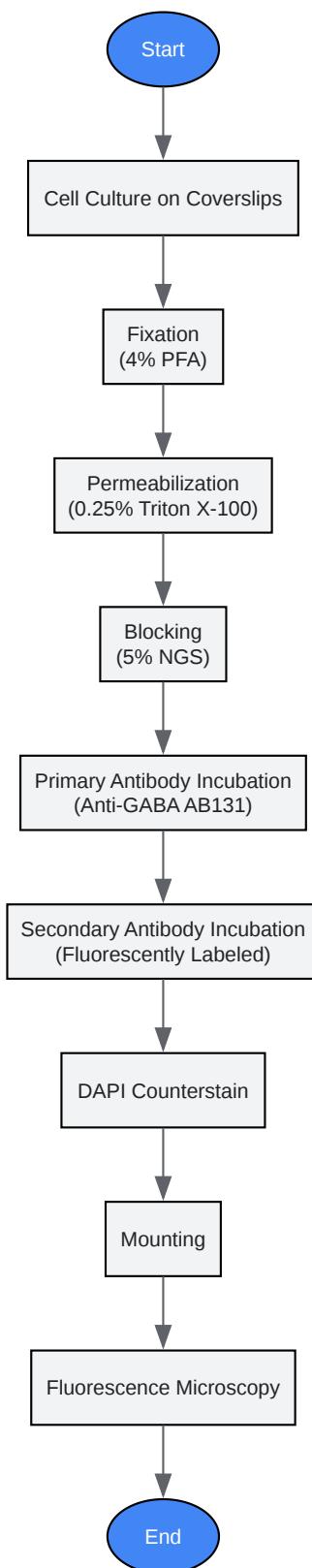
Procedure:

- Cell Fixation and Permeabilization:
 - Rinse coverslips with PBS.
 - Fix cells with 4% paraformaldehyde for 15 minutes at room temperature.
 - Rinse three times with PBS.
 - Permeabilize cells with 0.25% Triton X-100 in PBS for 10 minutes.
 - Rinse three times with PBS.
- Immunostaining:
 - Incubate coverslips in blocking solution for 1 hour at room temperature.
 - Incubate with the primary antibody (Anti-GABA, 1:500) overnight at 4°C in a humidified chamber.

- Rinse three times with PBS.
- Incubate with the fluorescently labeled secondary antibody for 1-2 hours at room temperature, protected from light.
- Rinse three times with PBS.
- Counterstain with DAPI for 5 minutes.
- Rinse with PBS.

- Mounting and Imaging:
 - Mount coverslips onto microscope slides using an anti-fade mounting medium.
 - Image using a fluorescence or confocal microscope.

Experimental Workflow: Immunofluorescence



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Caption: A flowchart detailing the workflow for immunofluorescent staining of GABA in cultured cells.

Conclusion

The Anti-GABA antibody (**AB131**/ABN131) is a valuable tool for researchers in neuroscience and related fields. Its high specificity for GABA allows for the detailed anatomical and functional characterization of inhibitory circuits in the nervous system. By employing the protocols and understanding the underlying signaling pathways described in this guide, researchers can effectively utilize this antibody to advance our understanding of GABAergic neurotransmission in both health and disease.

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